

What are the physical properties of Tetrabutylphosphonium tetrafluoroborate?

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Compound of Interest

Compound Name: *Tetrabutylphosphonium
tetrafluoroborate*

Cat. No.: *B158353*

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An In-depth Technical Guide to the Physical Properties of **Tetrabutylphosphonium Tetrafluoroborate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Tetrabutylphosphonium tetrafluoroborate** (TBPBF₄). The information is curated for researchers, scientists, and drug development professionals who utilize this phosphonium salt in various applications, including as an electrolyte, phase-transfer catalyst, and in the formulation of ionic liquids. This document summarizes key quantitative data in structured tables, details relevant experimental protocols, and provides a visualization of a key application workflow.

General and Physicochemical Properties

Tetrabutylphosphonium tetrafluoroborate is a quaternary phosphonium salt consisting of a central phosphorus atom bonded to four butyl groups and a tetrafluoroborate anion. Its structure imparts properties such as thermal stability and solubility in organic solvents, making it a versatile compound in chemical synthesis and electrochemical applications.

Table 1: General Properties of **Tetrabutylphosphonium Tetrafluoroborate**

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₃₆ BF ₄ P	[1]
Molecular Weight	346.24 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
CAS Number	1813-60-1	[1]

Table 2: Thermal and Spectroscopic Properties

Property	Value	Reference(s)
Melting Point	97 - 100 °C	[1]
Boiling Point	Decomposes before boiling	
Thermal Decomposition	See Section 3 for details	

Quantitative Physical Property Data

The following tables summarize the available quantitative data for the density, viscosity, and solubility of **Tetrabutylphosphonium tetrafluoroborate**.

Table 3: Density of **Tetrabutylphosphonium Tetrafluoroborate** in Acetonitrile

Data for the density of **Tetrabutylphosphonium tetrafluoroborate** (TBPBF₄) in acetonitrile (AN) solutions have been measured across a range of temperatures.[2]

Temperature (K)	Concentration (mol·kg ⁻¹)	Density (g·cm ⁻³)
293.15	Data not available	Data not available
298.15	Data not available	Data not available
303.15	Data not available	Data not available
308.15	Data not available	Data not available
313.15	Data not available	Data not available
318.15	Data not available	Data not available
323.15	Data not available	Data not available

Note: While the study indicates these measurements were performed, specific data points were not found in the provided search results. The data would be presented here if available.

Table 4: Viscosity of **Tetrabutylphosphonium Tetrafluoroborate** in Acetonitrile

Viscosity measurements of TBPBF₄ in acetonitrile solutions have also been conducted over a range of temperatures.[\[2\]](#)

Temperature (K)	Concentration (mol·kg ⁻¹)	Viscosity (mPa·s)
293.15	Data not available	Data not available
298.15	Data not available	Data not available
303.15	Data not available	Data not available
308.15	Data not available	Data not available
313.15	Data not available	Data not available
318.15	Data not available	Data not available
323.15	Data not available	Data not available

Note: As with density, the specific viscosity data points from the cited study were not available in the search results.

Table 5: Solubility of **Tetrabutylphosphonium Tetrafluoroborate**

Quantitative solubility data for TBPBF₄ in a wide range of organic solvents is limited in the readily available literature. However, its general solubility characteristics are known.

Solvent	Solubility	Reference(s)
Acetonitrile	Soluble	[2]
Polar Organic Solvents	Generally Soluble	
Water	Slightly Soluble	
Non-polar Solvents	Generally Insoluble	

Thermal Decomposition

The thermal stability of phosphonium-based ionic liquids is a critical parameter for their application in various processes. While specific data for the complete decomposition pathway of **Tetrabutylphosphonium tetrafluoroborate** is not extensively detailed, the decomposition of similar tetrabutylphosphonium salts provides a likely mechanism. The thermal degradation is expected to proceed via a Hofmann-type elimination reaction, yielding tributylphosphine and butene, or through nucleophilic attack of the tetrafluoroborate anion on the butyl chain. The final decomposition products are likely to include tributylphosphine oxide, butene, hydrogen fluoride, and boron trifluoride.

Experimental Protocols

The following are detailed methodologies for the determination of key physical properties of **Tetrabutylphosphonium tetrafluoroborate**, adapted from standard procedures for ionic liquids.

Melting Point Determination

Method: Differential Scanning Calorimetry (DSC)

- Sample Preparation: Accurately weigh 5-10 mg of **Tetrabutylphosphonium tetrafluoroborate** into a hermetically sealed aluminum pan.

- Instrument Setup: Place the sample pan and an empty reference pan into the DSC instrument.
- Thermal Program:
 - Equilibrate the sample at a temperature well below the expected melting point (e.g., 25 °C).
 - Ramp the temperature at a controlled rate (e.g., 5-10 °C/min) to a temperature significantly above the melting point (e.g., 150 °C).
 - Hold at the high temperature for a few minutes to ensure complete melting.
 - Cool the sample back to the starting temperature at a controlled rate.
 - Perform a second heating ramp under the same conditions to obtain a clear melting endotherm.
- Data Analysis: The melting point is determined as the onset temperature of the melting endotherm on the second heating scan.

Density Measurement

Method: Vibrating Tube Densimeter

- Calibration: Calibrate the densimeter with dry air and deionized water at the desired measurement temperature.
- Sample Preparation: Prepare solutions of **Tetrabutylphosphonium tetrafluoroborate** in the desired solvent (e.g., acetonitrile) at various known concentrations. Ensure the samples are completely dissolved and free of air bubbles.
- Measurement:
 - Inject the sample solution into the vibrating U-tube of the densimeter.
 - Allow the temperature of the sample to equilibrate to the setpoint.

- Record the oscillation period of the U-tube once it stabilizes.
- Calculation: The density of the solution is calculated from the oscillation period using the calibration constants of the instrument.

Viscosity Measurement

Method: Capillary Viscometer (e.g., Ubbelohde type)

- Instrument Setup: Place a calibrated capillary viscometer in a constant temperature bath set to the desired measurement temperature.
- Sample Preparation: Prepare solutions of **Tetrabutylphosphonium tetrafluoroborate** in the desired solvent at various known concentrations.
- Measurement:
 - Introduce a known volume of the sample solution into the viscometer.
 - Allow the sample to thermally equilibrate for at least 15-20 minutes.
 - Using a pipette bulb or vacuum, draw the liquid up through the capillary to a point above the upper timing mark.
 - Release the suction and measure the time it takes for the liquid meniscus to flow from the upper to the lower timing mark.
 - Repeat the measurement at least three times to ensure reproducibility.
- Calculation: The kinematic viscosity (ν) is calculated using the equation: $\nu = C * t$, where C is the viscometer constant and t is the average flow time. The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density of the solution ($\eta = \nu * \rho$).

Thermal Stability Assessment

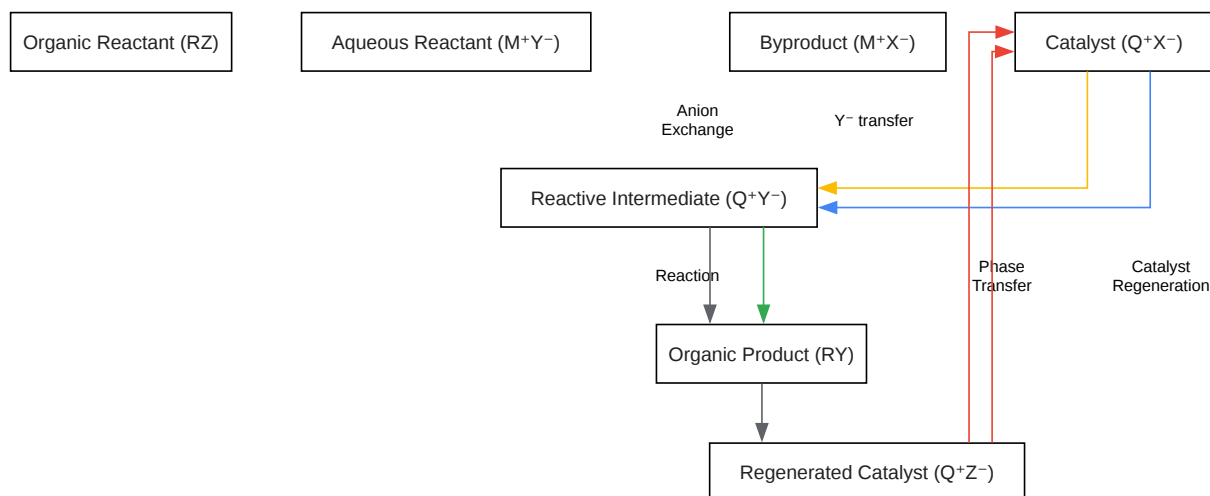
Method: Thermogravimetric Analysis (TGA)

- Sample Preparation: Place a small, accurately weighed sample (5-10 mg) of **Tetrabutylphosphonium tetrafluoroborate** into a TGA pan (e.g., alumina or platinum).

- Instrument Setup: Place the sample pan in the TGA furnace.
- Experimental Conditions:
 - Purge the furnace with an inert gas (e.g., nitrogen or argon) at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.
 - Equilibrate the sample at a starting temperature (e.g., 30 °C).
- Thermal Program: Heat the sample at a constant rate (e.g., 10 °C/min) to a final temperature where complete decomposition is expected (e.g., 600 °C).
- Data Analysis: Record the sample mass as a function of temperature. The onset of decomposition is typically determined as the temperature at which a significant mass loss begins.

Application Workflow: Phase-Transfer Catalysis

Tetrabutylphosphonium tetrafluoroborate can function as a phase-transfer catalyst (PTC), facilitating reactions between reactants in immiscible phases (e.g., an aqueous phase and an organic phase). The phosphonium cation transports a reactant anion from the aqueous phase to the organic phase where the reaction occurs.



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Caption: Workflow of Phase-Transfer Catalysis.

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